



Application Notes and Protocols for Studying AtPCO4 Function in Arabidopsis thaliana

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	AtPCO4-IN-1	
Cat. No.:	B3836228	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Arabidopsis thaliana Plant Cysteine Oxidase 4 (AtPCO4) is a key enzyme in the plant's oxygen sensing pathway. It plays a crucial role in the response to hypoxia (low oxygen), a condition often caused by flooding. AtPCO4 is a non-heme iron (Fe2+)-dependent dioxygenase that catalyzes the oxidation of the N-terminal cysteine residue of Group VII Ethylene Response Factor (ERF-VII) transcription factors.[1][2][3] This oxidation marks the ERF-VII proteins for degradation via the N-degron pathway, thereby preventing the expression of hypoxia-responsive genes under normoxic conditions.[1][2][3]

Under hypoxic conditions, the activity of AtPCO4 is reduced due to the limited availability of its co-substrate, oxygen. This leads to the stabilization of ERF-VIIs, which can then upregulate genes that help the plant adapt to and survive low-oxygen stress.[4][5] Consequently, modulating AtPCO4 activity presents a promising strategy for enhancing flood tolerance in plants.[4][5][6]

While a specific inhibitor termed "AtPCO4-IN-1" was not identified in the reviewed literature, this document provides a comprehensive overview of experimental protocols to study the function and inhibition of AtPCO4 in Arabidopsis thaliana. The methodologies are based on published research and cover in vitro enzyme kinetics, in vivo functional analysis, and the effects of modulating AtPCO4 activity.

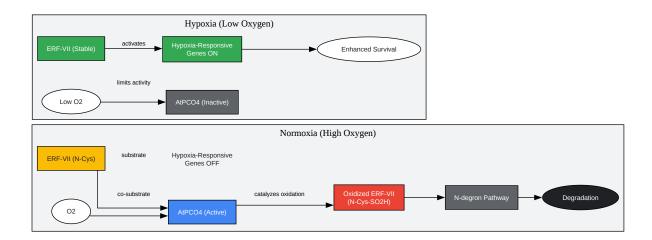




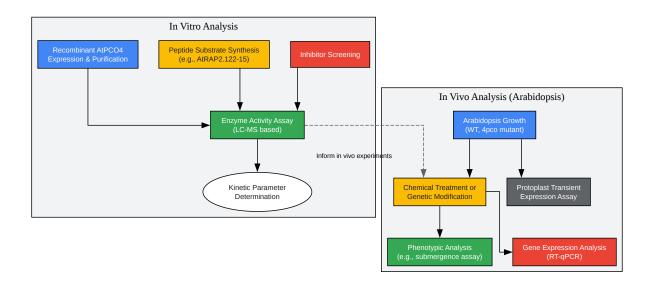
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the N-degron pathway involving AtPCO4 and a general workflow for investigating AtPCO4 function.









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